Technical Guide: Physical Properties of (2S)-1,1-dimethoxypropan-2-amine

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Compound of Interest		
Compound Name:	*(2S)-1,1-dimethoxypropan-2-amine*	
Cat. No.:	*B042682*	*Get Quote*

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Specific experimental data for the physical properties of the chiral compound **(2S)-1,1-dimethoxypropan-2-amine** are not readily available in public literature. The data presented in this guide are for the racemic mixture, 1,1-dimethoxypropan-2-amine. Enantiomers, such as the (2S) form, share identical physical properties with their racemic counterparts (e.g., boiling point, density, refractive index), with the exception of optical rotation. The (2S) enantiomer will rotate plane-polarized light to an equal but opposite degree compared to its (2R) counterpart, while the racemic mixture exhibits no optical rotation.

Core Physical and Chemical Properties

This section summarizes the known and predicted physical properties of 1,1-dimethoxypropan-2-amine. These values serve as a close approximation for the (2S) enantiomer.

Table 1: Quantitative Physical Property Data

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Property	Value
Molecular Formula	$C_5H_{13}NO_2$
Molecular Weight	119.16 g/mol
Boiling Point	149.3°C at 760 mmHg[1]
Density	0.929 g/cm³[1]
Flash Point	44.1°C[1]
Vapor Pressure	4.06 mmHg at 25°C[1]
pKa (Predicted)	7.00 ± 0.10[1]
LogP	0.65280[1]
Refractive Index	Not available
Optical Rotation, [α]D	Not available for (2S) enantiomer

Experimental Protocols for Property Determination

The following sections detail standardized laboratory protocols for measuring the key physical properties of a liquid amine like **(2S)-1,1-dimethoxypropan-2-amine**.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique requiring a small sample volume.[2]

Apparatus:

- Thiele tube
- Thermometer (0-200°C range)
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)

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- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid
- Rubber band or wire for attachment

Procedure:

- Add a few milliliters of the sample liquid into the small test tube.
- Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end facing up.[3][4]
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Insert the assembly into the Thiele tube, which should be filled with mineral oil to a level above the side arm.
- Gently heat the side arm of the Thiele tube.[4] Convection currents will ensure uniform temperature distribution.
- Observe the capillary tube. As the temperature rises, a steady stream of bubbles will emerge from the open end.
- Once a vigorous and continuous stream of bubbles is observed, remove the heat source.
- The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[2] Record this temperature.

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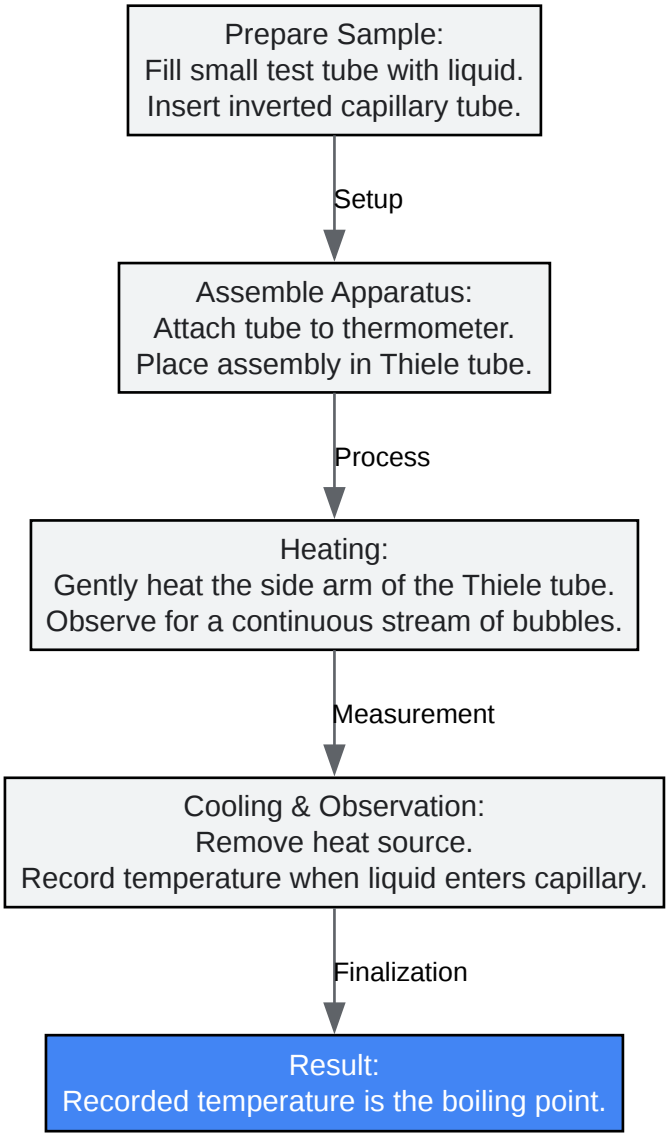

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Boiling Point Determination Workflow

Determination of Density

Density is the mass of a substance per unit volume (d = m/V). It is typically measured using a pycnometer or by the direct mass/volume method with a graduated cylinder and balance.[5]

Apparatus:

- Digital balance (accurate to at least 0.001 g)
- Graduated cylinder or volumetric flask (e.g., 10 mL)[6]

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- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder.[7]
- Carefully add a specific volume of the sample liquid (e.g., 5.0 mL) to the graduated cylinder. Record the exact volume, reading from the bottom of the meniscus.
- Measure and record the combined mass of the graduated cylinder and the liquid.[6]
- Subtract the mass of the empty cylinder from the combined mass to determine the mass of the liquid.[7]
- Calculate the density using the formula: Density = Mass / Volume.
- Record the temperature at which the measurement was taken, as density is temperature-dependent.[5]

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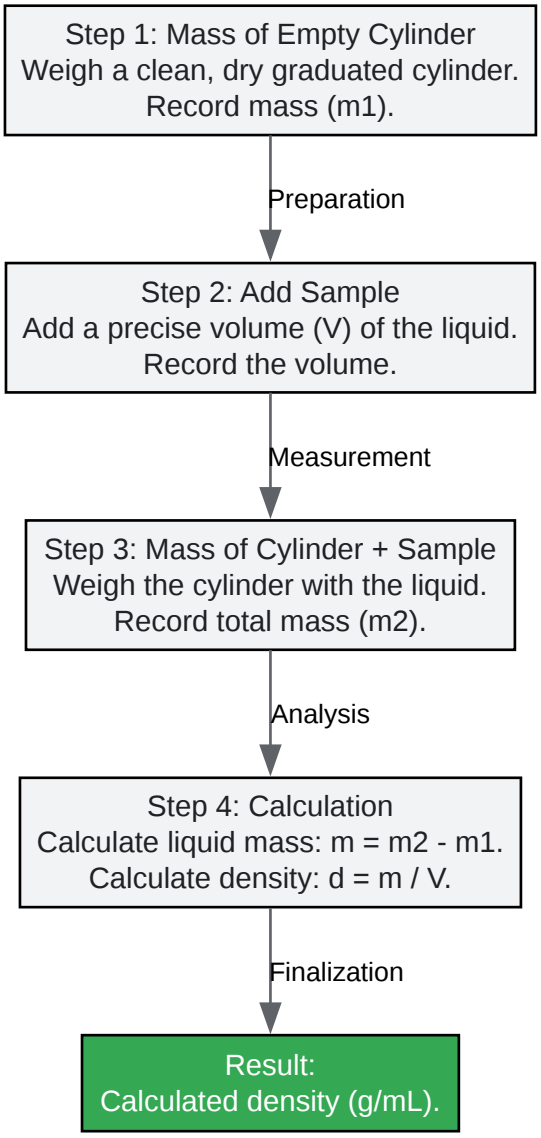

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Density Measurement Workflow

Determination of Optical Rotation

Optical rotation is the angle to which a chiral compound rotates the plane of polarized light. This property is unique to chiral molecules and is measured using a polarimeter.

Apparatus:

- Polarimeter
- Polarimeter cell (sample tube), typically 1 dm in length[8]

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- Volumetric flask and pipette
- Analytical balance
- Solvent (e.g., chloroform, ethanol)

Procedure:

- Prepare the Sample: Accurately weigh a known mass of the chiral compound and dissolve it in a precise volume of a suitable solvent to achieve a known concentration (c) in g/mL.[8]
- Calibrate the Polarimeter: Turn on the polarimeter and allow the light source to warm up. Fill the polarimeter cell with the pure solvent (blank) and place it in the instrument. Zero the reading.[8]
- Measure the Sample: Rinse and fill the polarimeter cell with the prepared sample solution, ensuring no air bubbles are present.
- Place the sample cell in the polarimeter and record the observed optical rotation (α) in degrees.[8] Also, note the temperature and the wavelength of light used (typically the sodium D-line, 589 nm).
- Calculate Specific Rotation [α]: Use Biot's law to calculate the specific rotation, which normalizes the value for concentration and path length.[9]
  - $[\alpha] = \alpha / (l \times c)$
  - Where:
    - α = observed rotation (degrees)
    - l = path length of the cell (decimeters, dm)
    - c = concentration (g/mL)

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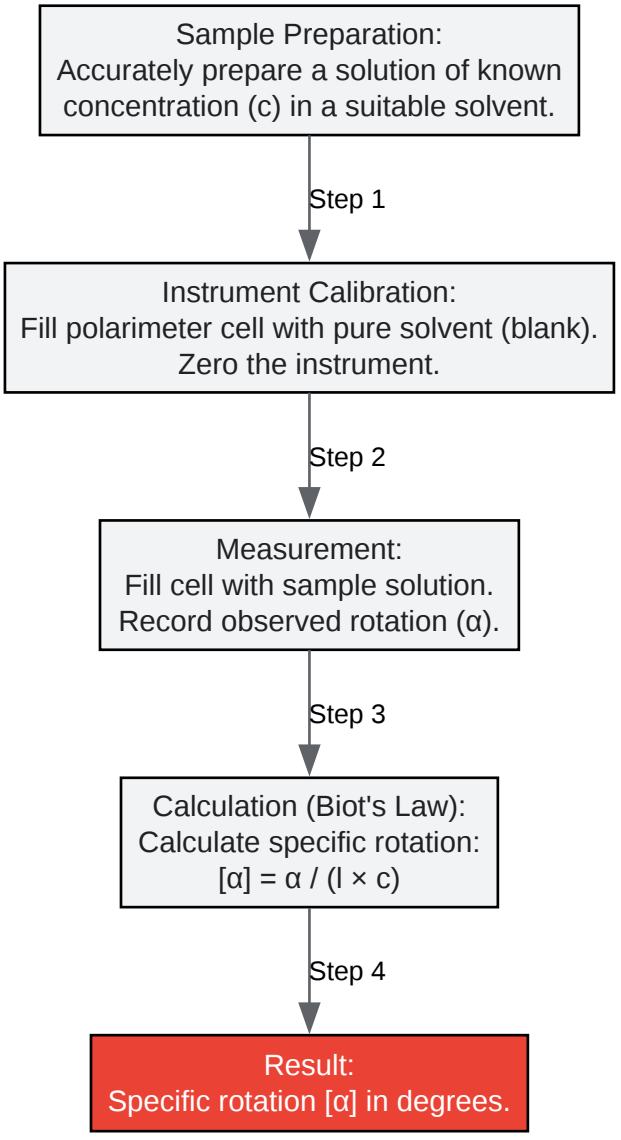

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Optical Rotation Measurement Workflow

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